

Application Notes and Protocols for AGD-0182

Stock Solution Preparation

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Compound of Interest

Compound Name: AGD-0182

Cat. No.: B12405957

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a stock solution of **AGD-0182**, a potent microtubule-disrupting agent. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

AGD-0182 is a synthetic analog of the natural tubulin-binding molecule Dolastatin 10. Its mechanism of action involves the inhibition of tubulin polymerization, leading to cell cycle arrest and apoptosis.

Parameter	Value
Molecular Formula	C38H63N9O7
Molecular Weight	757.96 g/mol
CAS Number	1835700-14-5
Mechanism of Action	Microtubule Disrupting Agent
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Storage	-20°C, protected from light

Experimental Protocols

Materials and Equipment

- **AGD-0182** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

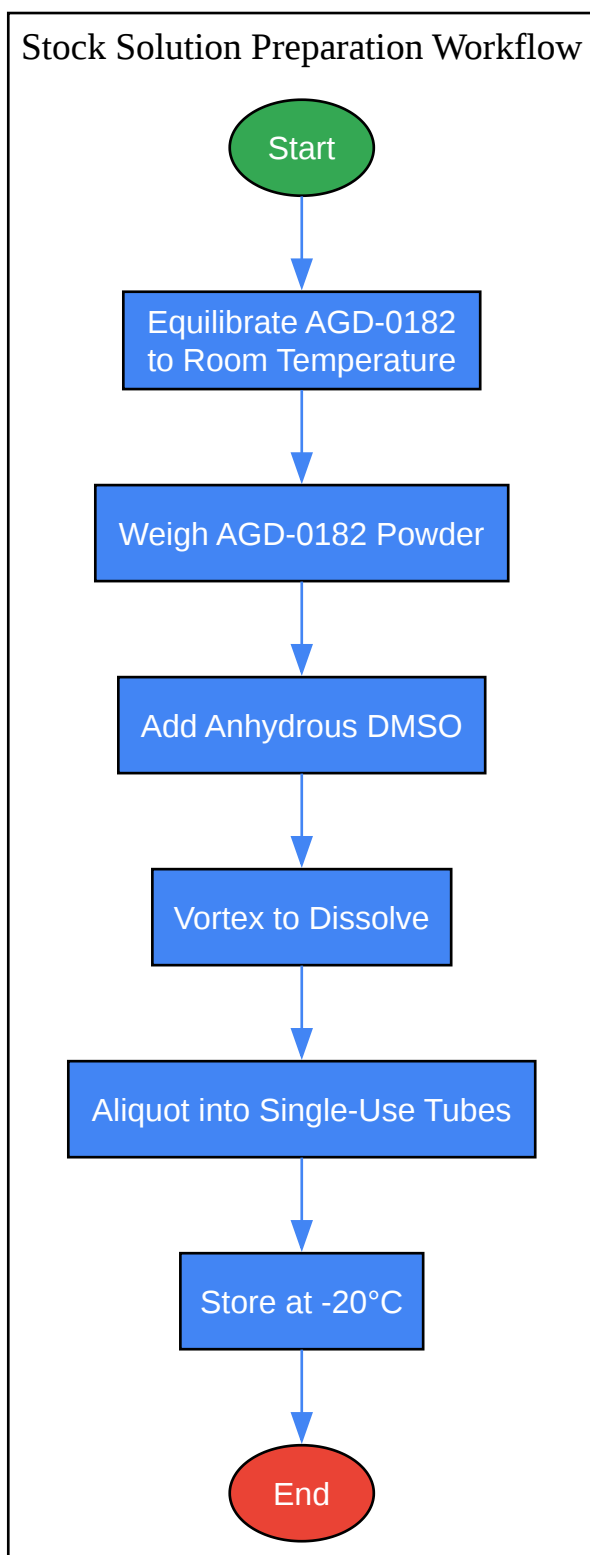
AGD-0182 is a potent cytotoxic agent. Handle with extreme care in a designated area, such as a chemical fume hood. Always wear appropriate PPE to avoid skin and eye contact or inhalation. Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Stock Solution Preparation Protocol (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **AGD-0182** in DMSO.

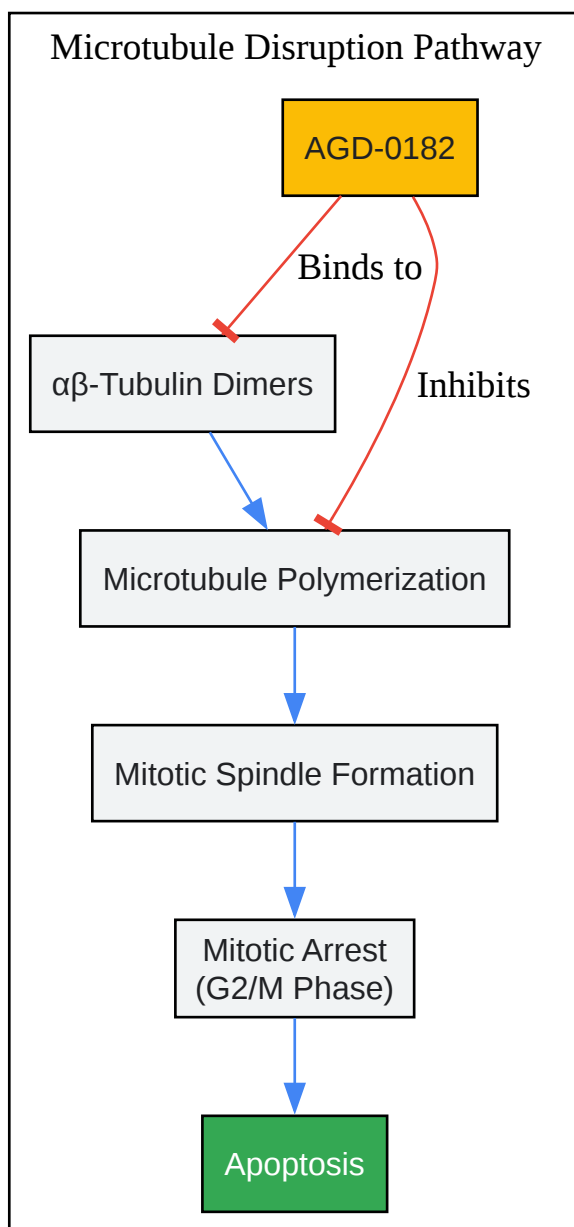
- Equilibration: Allow the vial of **AGD-0182** powder to equilibrate to room temperature for at least 15 minutes before opening to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **AGD-0182** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 7.58 mg of **AGD-0182**.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = Moles
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.0001 \text{ mol}$
 - Moles x Molecular Weight (g/mol) = Mass (g)
 - $0.0001 \text{ mol} \times 757.96 \text{ g/mol} = 0.00758 \text{ g} = 7.58 \text{ mg}$
- Solubilization: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **AGD-0182** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C.

Visualizations



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Caption: Workflow for **AGD-0182** Stock Solution Preparation.



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Caption: **AGD-0182** Mechanism of Action via Microtubule Disruption.

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